

An In-depth Technical Guide to the Physical Properties of Chlorodimethylvinylsilane

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Compound of Interest

Compound Name: Chlorodimethylvinylsilane

Cat. No.: B155262

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the key physical properties of **chlorodimethylvinylsilane** (CAS No: 1719-58-0), a versatile organosilicon compound. With applications ranging from the synthesis of silicone polymers to its use as a coupling agent, a thorough understanding of its physical characteristics is essential for its effective application in research and development.^{[1][2]}

Physical and Chemical Properties

Chlorodimethylvinylsilane is a clear, colorless to light yellow liquid.^[1] It is characterized by the chemical formula C_4H_9ClSi and a molecular weight of 120.65 g/mol.^{[1][3]} A key feature of this compound is its dual functionality, imparted by the vinyl group ($-CH=CH_2$) and the reactive chlorosilane moiety ($-Si-Cl$). This makes it a valuable intermediate in various chemical syntheses, including the production of specialized silicone polymers and resins, silaheterocycles, and chelating ligands.^{[2][4]}

Quantitative Data Summary

The physical properties of **chlorodimethylvinylsilane** are well-documented in the literature. The following table summarizes its boiling point and density from various sources.

Physical Property	Value	Conditions
Boiling Point	82-83 °C	at standard atmospheric pressure (literature value)[3][5][6][7][8]
82 °C	(literature value)[1]	
Density	0.874 g/mL	at 25 °C (literature value)[3][5][6][7][8]
0.89 g/mL	Not specified[1]	
0.883 g/mL	Not specified[9]	

Experimental Protocols

While the provided search results cite literature values for boiling point and density, they do not detail the specific experimental protocols used for the determination of these values for **chlorodimethylvinylsilane**. However, standard methodologies for these measurements are well-established.

General Protocol for Boiling Point Determination

The boiling point of a liquid is the temperature at which its vapor pressure equals the pressure surrounding the liquid, and the liquid changes into a vapor. A common laboratory method for determining the boiling point of a compound like **chlorodimethylvinylsilane** is distillation.

- **Apparatus Setup:** A distillation apparatus is assembled, consisting of a round-bottom flask, a distillation head with a thermometer, a condenser, and a receiving flask.
- **Sample Preparation:** The liquid sample is placed in the round-bottom flask with boiling chips to ensure smooth boiling.
- **Heating:** The flask is gently heated.
- **Observation:** The temperature is recorded when the liquid is boiling, and a stable temperature is observed on the thermometer as the vapor condenses and is collected in the receiving flask. This stable temperature is the boiling point.

General Protocol for Density Determination

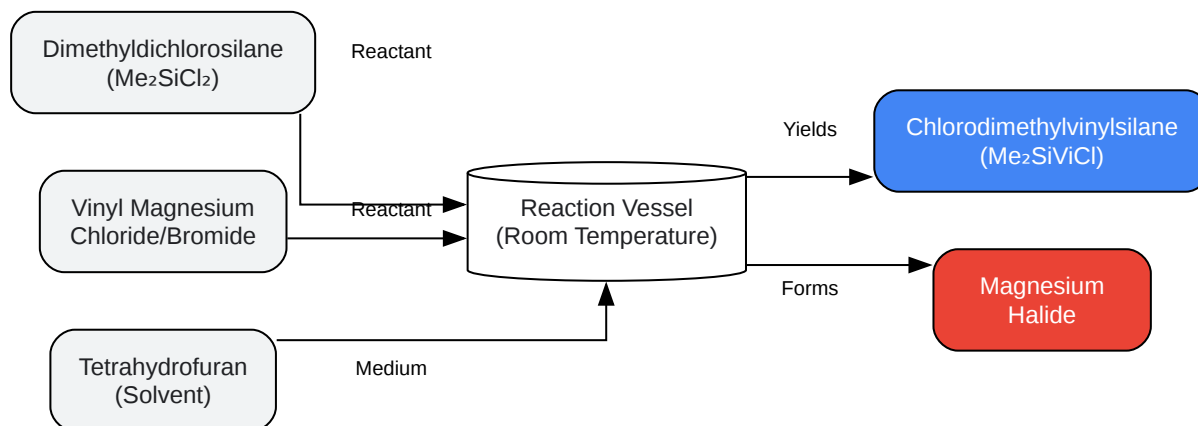
Density is the mass of a substance per unit volume. It is typically measured using a pycnometer or a hydrometer.

- **Mass Measurement:** The mass of a clean, dry pycnometer is accurately measured.
- **Filling:** The pycnometer is filled with the liquid sample, ensuring no air bubbles are present.
- **Temperature Control:** The pycnometer and its contents are brought to a specific temperature (e.g., 25 °C) in a water bath.[\[3\]](#)[\[5\]](#)[\[6\]](#)[\[7\]](#)[\[8\]](#)
- **Volume Adjustment:** The volume is adjusted to the calibration mark on the pycnometer.
- **Final Mass Measurement:** The mass of the filled pycnometer is measured.
- **Calculation:** The density is calculated by dividing the mass of the liquid (mass of filled pycnometer minus the mass of the empty pycnometer) by the known volume of the pycnometer.

Synthesis of Chlorodimethylvinylsilane via Grignard Reaction

Several methods for the synthesis of **chlorodimethylvinylsilane** have been reported, including the Grignard method.[\[10\]](#) This method involves the reaction of a Grignard reagent with a chlorosilane.

A common approach involves the reaction of dimethyldichlorosilane with vinyl magnesium bromide or vinyl magnesium chloride in a tetrahydrofuran (THF) solvent at room temperature.
[\[10\]](#)



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Caption: Synthesis of **Chlorodimethylvinylsilane** via the Grignard Reaction.

Reactivity and Handling

Chlorodimethylvinylsilane is a reactive compound, particularly sensitive to moisture, which can cause hydrolysis of the silicon-chlorine bond. Therefore, it should be handled and stored under dry, inert conditions. Its reactivity is also what makes it a valuable building block in organic and materials synthesis. The vinyl group allows for polymerization and cross-coupling reactions, while the chlorosilane group readily undergoes nucleophilic substitution.

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